

# Unlocking Cosmic Secrets: Titanium-47 Isotope Analysis of Meteorites

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Titanium-47*

Cat. No.: *B1264893*

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## Application Note & Protocol

Audience: Researchers, scientists, and cosmochemists.

Introduction: The isotopic composition of elements within meteorites provides a unique window into the early solar system's formation and evolution. Titanium (Ti), a refractory element, possesses five stable isotopes, with  $^{47}\text{Ti}$  being of particular interest in cosmochemical studies. Mass-independent variations in titanium isotopic ratios, particularly anomalies in  $^{50}\text{Ti}$ , serve as crucial tracers for distinguishing between different meteorite parent bodies and understanding the heterogeneous distribution of presolar grains within the protoplanetary disk.<sup>[1][2]</sup> This document provides detailed application notes and experimental protocols for the high-precision analysis of **Titanium-47** and other titanium isotopes in meteorite samples using Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

## Core Applications in Cosmochemistry:

- Genetic Tracing of Planetary Materials: Isotopic variations in titanium, especially the neutron-rich isotope  $^{50}\text{Ti}$ , help differentiate between carbonaceous chondrites (CC) and non-carbonaceous (NC) meteorites.<sup>[1][2]</sup> This distinction is fundamental to understanding the large-scale isotopic reservoirs that existed in the early solar system.
- Investigating Presolar Grains: Presolar grains, remnants of stars that existed before our sun, are embedded within meteorite matrices and exhibit extreme isotopic anomalies.<sup>[3]</sup>

Analyzing the titanium isotopic composition of these grains provides insights into nucleosynthetic processes in their parent stars.

- **Chronology of the Early Solar System:** While not a direct dating method, the study of titanium isotopes in Calcium-Aluminum-rich Inclusions (CAIs), the first solids to condense in the solar nebula, helps constrain the timeline of early solar system events.

## Quantitative Data Summary

The following tables summarize representative titanium isotopic data for various meteorite classes, expressed in epsilon ( $\epsilon$ ) and delta ( $\delta$ ) notation. Epsilon notation ( $\epsilon$ ) represents the parts-per-10,000 deviation of a measured isotope ratio from a terrestrial standard, highlighting mass-independent variations. Delta notation ( $\delta$ ) represents the per mil (‰) deviation, typically used for mass-dependent fractionation.

Table 1:  $\epsilon^{50}\text{Ti}$  Values in Carbonaceous Chondrites

Meteorite Name	Meteorite Class	$\epsilon^{50}\text{Ti}$ ( $\pm$ 2SD)	Reference
Allende	CV3	$3.46 \pm 0.16$	[4]
Murchison	CM2	$2.77 \pm 0.16$	[2][4]
Jbilet Winselwan	CM2	$2.79 \pm 0.16$	[4]
Sutter's Mill	C	$2.53 \pm 0.16$	[4]
Maralinga	CK4-anomalous	$3.46 \pm 0.16$	[4]
Isna	C2-ungrouped	$2.89 \pm 0.10$	[5]

Table 2:  $\delta^{49}\text{Ti}$  Values in Various Meteorite Classes

Meteorite Class	$\delta^{49}\text{Ti}$ (‰) ( $\pm 2\text{SD}$ )	Reference
Carbonaceous Chondrites (CC)	$-0.04 \pm 0.08$	[6]
Ordinary Chondrites (OC)	$-0.05 \pm 0.12$	[6]
Enstatite Chondrites (EC)	$-0.03 \pm 0.05$	[6]
Martian Meteorites	$-0.03 \pm 0.11$	[6]
Angrites	$-0.09 \pm 0.05$	[6]

## Experimental Protocols

A robust and high-precision analysis of titanium isotopes from meteorite samples requires meticulous sample preparation and sophisticated instrumentation. The following protocol outlines the key steps from sample digestion to data acquisition.

### Sample Digestion

The initial step involves the complete dissolution of the meteorite sample to liberate the titanium for subsequent purification.

Materials:

- Powdered meteorite sample (typically 50-100 mg)
- Savillex® PFA vials
- Concentrated hydrofluoric acid (HF)
- Concentrated nitric acid ( $\text{HNO}_3$ )
- Concentrated hydrochloric acid (HCl)
- Hot plate

Protocol:

- Weigh approximately 50 mg of the homogenized meteorite powder into a clean Savillex® PFA vial.
- Add a mixture of concentrated HF and HNO<sub>3</sub> (typically in a 2:1 or 3:1 ratio) to the vial.
- Seal the vial and place it on a hotplate at approximately 120-150°C for 48-72 hours, or until complete dissolution is observed.
- After cooling, carefully open the vial and evaporate the acid mixture to dryness on the hotplate at a lower temperature (~80°C).
- To ensure the removal of fluorides, add concentrated HCl and evaporate to dryness. Repeat this step at least twice.
- Dissolve the final residue in a known volume of dilute HNO<sub>3</sub> (e.g., 6M) in preparation for column chemistry.

## Titanium Purification via Ion-Exchange Chromatography

To eliminate isobaric interferences from other elements (e.g., Ca, V, Cr), titanium must be chromatographically separated from the sample matrix. A two-stage ion-exchange procedure is commonly employed.

Materials:

- TODGA® (N,N,N',N'-tetra-n-octyldiglycolamide) resin
- AG® 1-X8 anion exchange resin
- Polypropylene chromatography columns
- Concentrated HNO<sub>3</sub>
- Concentrated HCl
- Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>)

Protocol:

### Stage 1: TODGA Resin Chromatography

- Prepare a column with TODGA® resin.
- Condition the resin with concentrated HNO<sub>3</sub>.
- Load the dissolved sample solution onto the column.
- Elute the matrix elements with concentrated HNO<sub>3</sub>.
- Elute the titanium fraction using a mixture of dilute HNO<sub>3</sub> and a small amount of H<sub>2</sub>O<sub>2</sub>.

### Stage 2: Anion Exchange Chromatography (AG® 1-X8)

- Evaporate the collected titanium fraction from the first stage to dryness and redissolve it in a dilute HF solution.
- Prepare a column with AG® 1-X8 resin.
- Condition the resin with dilute HF.
- Load the titanium solution onto the column.
- Wash the column with dilute HF to remove any remaining matrix elements.
- Elute the purified titanium using a mixture of dilute HCl and HF.

## MC-ICP-MS Analysis

The isotopic composition of the purified titanium is measured using a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS). A <sup>47</sup>Ti-<sup>49</sup>Ti double spike is typically used to correct for instrumental mass bias and any fractionation that may have occurred during sample preparation.

### Instrumentation and Parameters:

- Instrument: A high-resolution MC-ICP-MS (e.g., Thermo Fisher Neptune™ series).
- Sample Introduction: Desolvating nebulizer system (e.g., Apex™) to enhance sensitivity.

- Cones: Standard nickel or platinum sampler and skimmer cones.
- Detection: Faraday cups for all titanium isotopes.
- Resolution: Medium or high-resolution mode to resolve potential molecular interferences.

#### Data Acquisition Protocol:

- Prepare a solution of the purified titanium sample spiked with a known amount of a  $^{47}\text{Ti}$ - $^{49}\text{Ti}$  double spike.
- Introduce the sample solution into the MC-ICP-MS.
- Simultaneously measure the ion beams of all five titanium isotopes ( $^{46}\text{Ti}$ ,  $^{47}\text{Ti}$ ,  $^{48}\text{Ti}$ ,  $^{49}\text{Ti}$ ,  $^{50}\text{Ti}$ ).
- Monitor masses corresponding to potential isobaric interferences (e.g.,  $^{43}\text{Ca}$  for  $^{46}\text{Ca}$  and  $^{48}\text{Ca}$ ,  $^{51}\text{V}$  for  $^{50}\text{V}$ , and  $^{53}\text{Cr}$  for  $^{50}\text{Cr}$ ) to apply necessary corrections during data processing.
- Analyze a terrestrial titanium standard solution (e.g., NIST SRM 3162a) periodically to monitor instrument performance and for data normalization.
- Each sample analysis should consist of multiple cycles to improve statistical precision.

## Data Reduction and Correction

The raw data from the MC-ICP-MS is processed to correct for instrumental mass bias, isobaric interferences, and blank contributions.

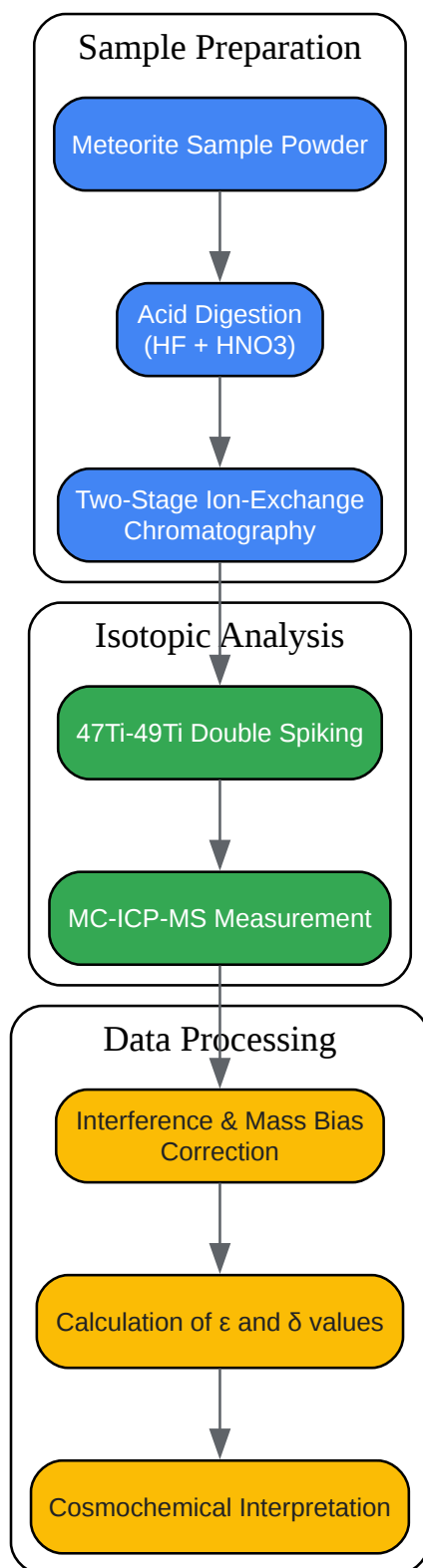
#### Key Correction Steps:

- Blank Subtraction: Subtract the average signal intensities of a procedural blank from the sample and standard measurements.
- Isobaric Interference Correction: Correct for interferences from isotopes of other elements (e.g.,  $^{46}\text{Ca}$  on  $^{46}\text{Ti}$ ,  $^{48}\text{Ca}$  on  $^{48}\text{Ti}$ ,  $^{50}\text{Cr}$  on  $^{50}\text{Ti}$ , and  $^{50}\text{V}$  on  $^{50}\text{Ti}$ ) by monitoring an interference-free isotope of the interfering element and using the known natural isotopic abundances.

- Mass Bias Correction: Utilize the  $^{47}\text{Ti}$ - $^{49}\text{Ti}$  double spike to correct for instrumental mass fractionation using an iterative procedure.
- Calculation of  $\epsilon$  and  $\delta$  values: Calculate the final isotopic ratios and express them in epsilon ( $\epsilon$ ) or delta ( $\delta$ ) notation relative to a terrestrial standard.

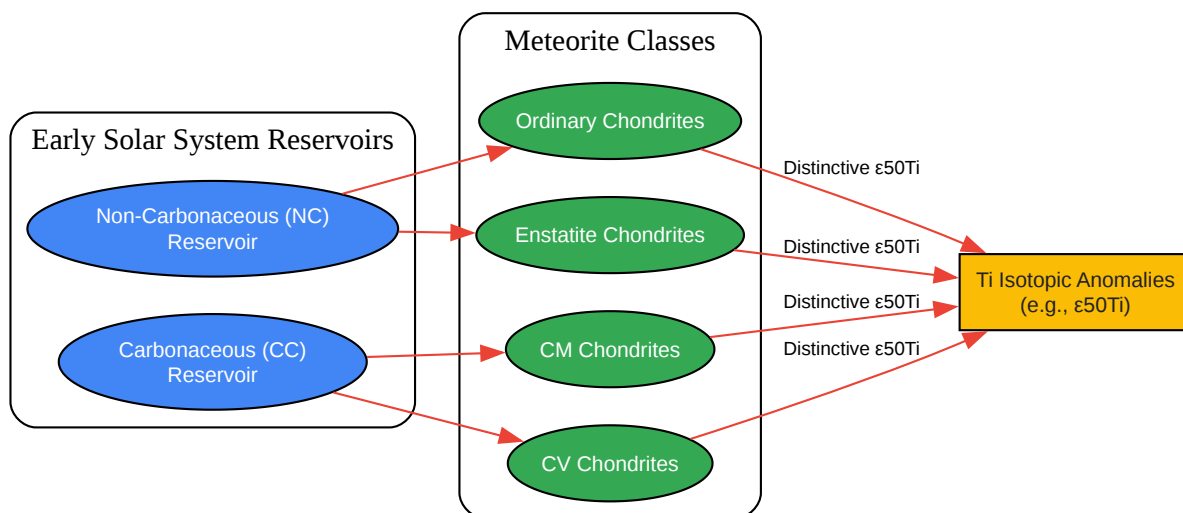
## Visualizations

The following diagrams illustrate the key workflows and relationships in the analysis of **Titanium-47** in meteorite samples.



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Caption: Experimental workflow for Ti isotope analysis.



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Caption: Ti isotopes trace meteorite parent bodies.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)